

Propiophenone as a Fragrance Ingredient: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Propiophenone

Cat. No.: B1677668

[Get Quote](#)

Abstract

Propiophenone (1-phenyl-1-propanone) is an aromatic ketone that serves as a versatile and valuable ingredient in the fragrance and flavor industries. Characterized by a powerful and pleasant floral scent, it is utilized to impart specific nuances in a variety of perfume compositions. This technical guide provides an in-depth overview of **propiophenone** for researchers, scientists, and drug development professionals. It covers its physicochemical properties, olfactory profile, synthesis, and applications in perfumery. Furthermore, this document details key experimental protocols for its synthesis and analysis, explores the mechanism of olfactory perception, and summarizes its safety and regulatory status. All quantitative data is presented in structured tables for clarity, and key processes are visualized using workflow diagrams.

Introduction

Propiophenone, with the chemical formula $C_9H_{10}O$, is an organic compound classified as an aryl ketone.[1] Its structure consists of a phenyl group bonded to a propanoyl group.[2] Also known by synonyms such as ethyl phenyl ketone and 1-phenyl-1-propanone, it is a colorless to pale yellow liquid with a characteristic sweet, floral odor.[3][4][5] In the fragrance industry, **propiophenone** is valued for its powerful herbaceous-floral notes, reminiscent of hawthorn and lilac.[6][7] It is used as a component in various perfume compositions and serves as an important intermediate in the synthesis of other organic compounds and pharmaceuticals.[8][9][10]

Physicochemical Properties

The physical and chemical characteristics of **propiophenone** are critical for its application in fragrance formulations, influencing its volatility, solubility, and stability. These properties are summarized in Table 1.

Property	Value	References
IUPAC Name	1-phenylpropan-1-one	[6]
CAS Number	93-55-0	[4]
Molecular Formula	C ₉ H ₁₀ O	[1][4]
Molecular Weight	134.18 g/mol	[4][6]
Appearance	Colorless to light yellow liquid	[3][6]
Density	1.004 - 1.014 g/cm ³ at 20-25°C	[6][7]
Melting Point	17 - 21 °C (63 - 70 °F)	[6][11]
Boiling Point	218 - 219 °C (424 - 426 °F)	[11]
Vapor Pressure	0.129 mmHg at 25°C	[11]
Flash Point	85 - 99 °C (185 - 210 °F)	[3][7]
Refractive Index	1.521 - 1.531 at 20°C	[6][7]
Solubility	Insoluble in water; miscible with organic solvents like ethanol and ether.	[1][4]

Olfactory Profile

Propiophenone possesses a strong and complex odor profile that makes it a useful component in fine fragrance and functional perfumery. Its scent is less pungent and chemical than the related acetophenone.[7] While a specific odor detection threshold is not widely reported in the literature, its potent character is well-established.[2][3][7] A "Threshold of Concern" has been established for toxicological assessment.[1]

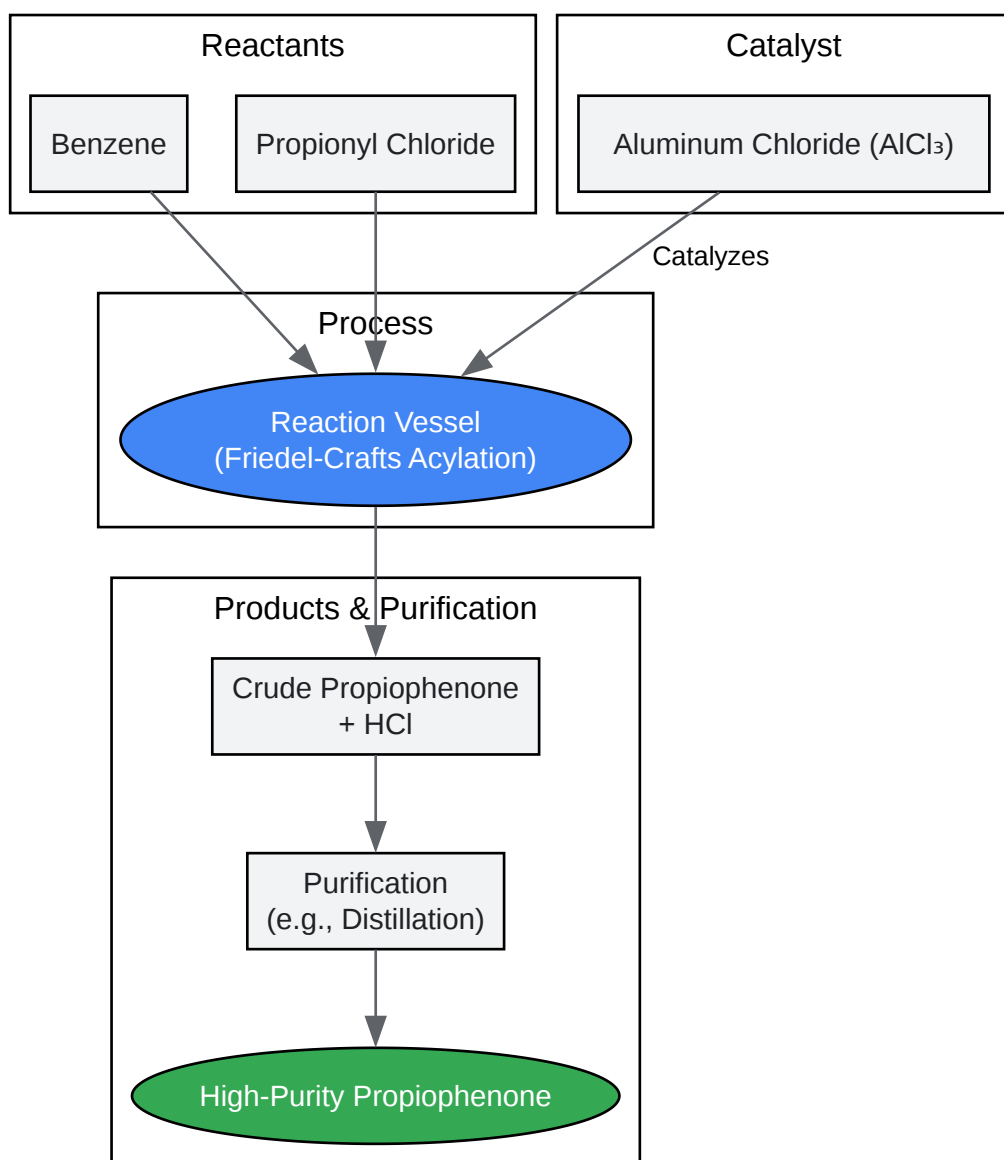
Olfactory Parameter	Description	References
Odor Type	Floral, Fruity	[7][11]
Odor Descriptors	Hawthorn, lilac, sweet, herbaceous, aromatic, cherry, fruity.	[1][11]
Taste Description	Fruity	[6][11]
Threshold of Concern	1800 μ g/person/day	[1][6]

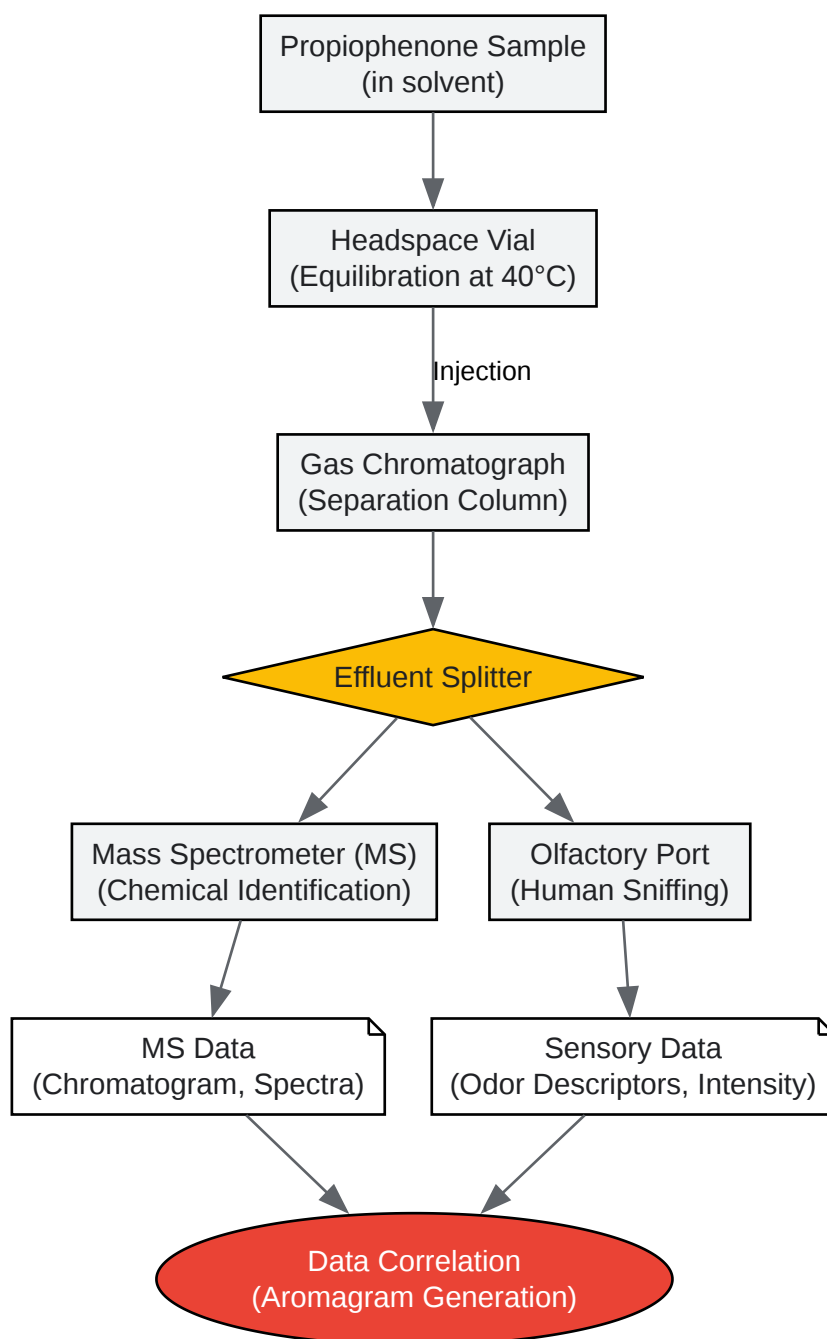
Application in Fragrance Compositions

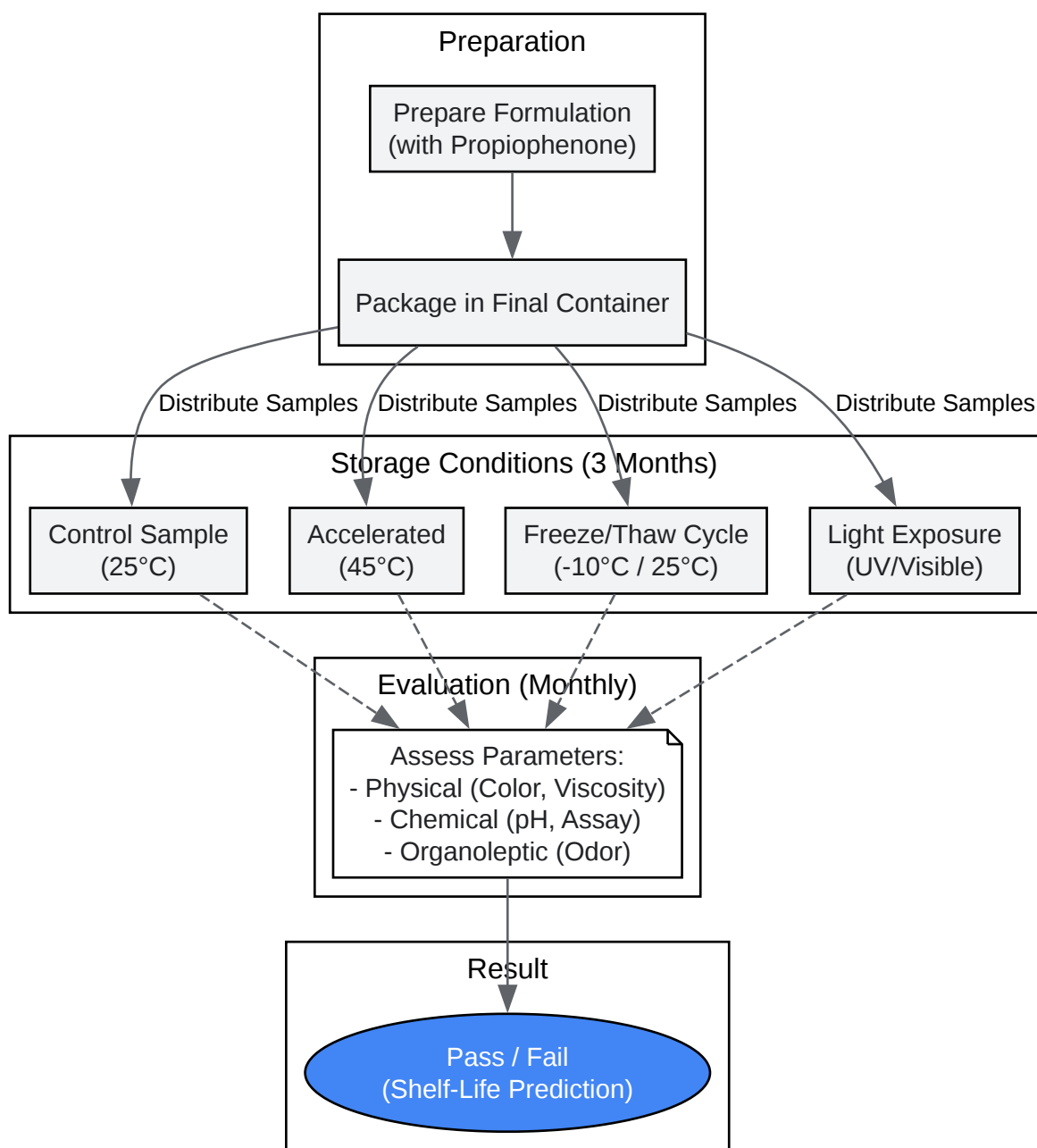
Propiophenone is utilized for its powerful herbaceous-floral effect.[7] Its unique scent profile allows it to be used in discrete amounts to build or support specific floral accords, particularly in lilac, hawthorne, and wisteria compositions.[6] It is also incorporated into more complex fragrance structures like fougère.[6][7] **Propiophenone** blends well with other fragrance ingredients such as cananga oil, amyl salicylate, and anisaldehyde.[6][7] The recommended usage level in a final fragrance concentrate is up to 1.0%.[6]

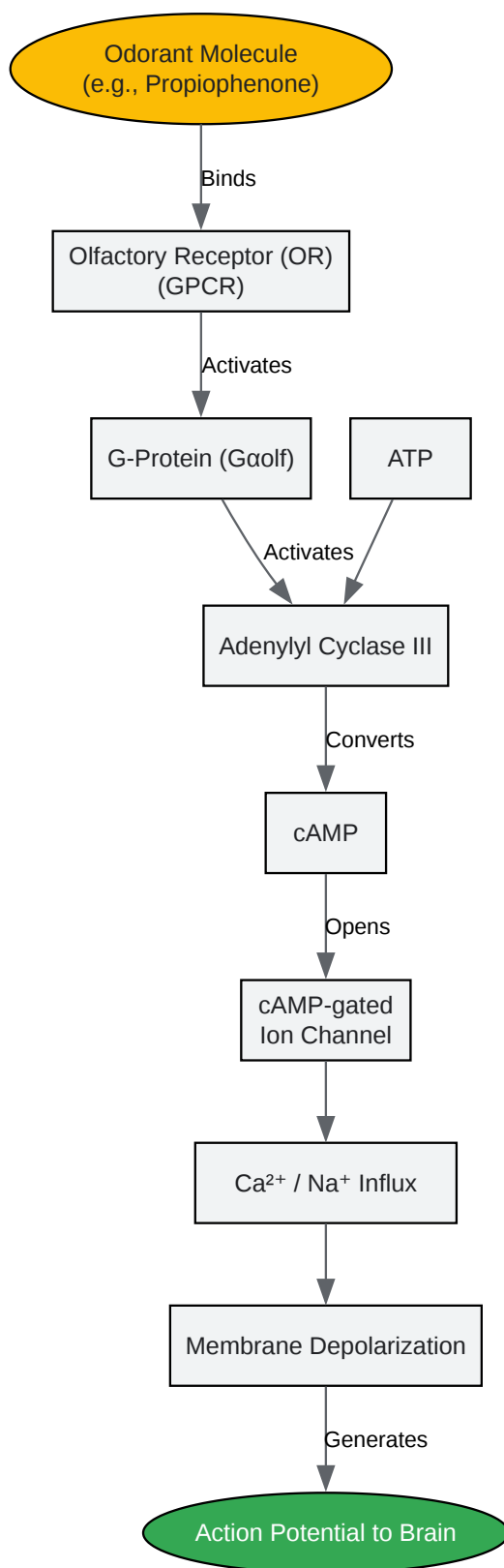
Synthesis and Manufacturing

The primary industrial method for producing **propiophenone** is the Friedel-Crafts acylation of benzene.[6] This process involves reacting benzene with either propionyl chloride or propionic anhydride in the presence of a Lewis acid catalyst, typically aluminum chloride (AlCl_3).[6][9] An alternative, though less common, method is the vapor-phase cross-decarboxylation of benzoic acid and propionic acid over a catalyst at high temperatures.[12]









[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. fishersci.com [fishersci.com]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]
- 4. 1-Phenyl-1-propanone | C₉H₁₀O | CID 7148 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. IFRA Limits, The 26 most common - Blog — Scentspiracy [scentspiracy.com]
- 6. propiophenone, 93-55-0 [thegoodscentcompany.com]
- 7. cdhfinechemical.com [cdhfinechemical.com]
- 8. Handcrafted Soap and Cosmetic Guild [soapguild.org]
- 9. shop.perfumersapprentice.com [shop.perfumersapprentice.com]
- 10. cosmetics.alfa-chemistry.com [cosmetics.alfa-chemistry.com]
- 11. cdn.caymanchem.com [cdn.caymanchem.com]
- 12. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- To cite this document: BenchChem. [Propiophenone as a Fragrance Ingredient: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677668#propiophenone-and-its-role-as-a-fragrance-ingredient]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com